

A Technical Guide to 5-TAMRA Amine: Properties, Applications, and Experimental Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TAMRA amine, 5-isomer

Cat. No.: B11929208

[Get Quote](#)

This technical guide provides an in-depth overview of the fluorescent dye 5-TAMRA (Tetramethylrhodamine) amine, 5-isomer, tailored for researchers, scientists, and professionals in drug development. It covers the physicochemical properties, common applications in bioconjugation, and detailed experimental protocols.

Core Properties of 5-TAMRA Amine

5-TAMRA is a well-known rhodamine-based fluorophore widely used for labeling biomolecules. The 5-isomer is a purified, single isomer that ensures greater consistency in labeling and conjugation experiments compared to mixtures of isomers.^[1] Its primary amine group provides a reactive handle for conjugation with various electrophilic groups.^{[2][3]}

Physicochemical and Spectral Data

The key quantitative properties of 5-TAMRA amine are summarized in the table below. These values are crucial for designing and executing fluorescence-based assays.

| Property | Value | Reference |
|--|---|-----------------|
| CAS Number | 2158336-47-9 (may be listed as inner salt) or 2158336-48-0 | [2][3][4][5][6] |
| Molecular Formula | C ₃₁ H ₃₇ ClN ₄ O ₄ | [2][4][6] |
| Molecular Weight | 565.1 g/mol | [2][4] |
| Purity | ≥95% (typically by ¹ H NMR and HPLC-MS) | [2][4][6] |
| Appearance | Dark red solid | [2] |
| Maximum Excitation (λ _{abs}) | 541 nm | [2][4] |
| Maximum Emission (λ _{em}) | 567 nm | [2][4] |
| Molar Extinction Coefficient (ε) | 84,000 M ⁻¹ cm ⁻¹ | [2][4] |
| Fluorescence Quantum Yield (Φ) | 0.1 | [2][4] |
| Solubility | Good in DMF, DMSO, and alcohols | [2][4] |
| Storage Conditions | Store at -20°C, protected from light and moisture. | [3][4][6][7] |

Key Applications in Research and Development

The primary amine group on 5-TAMRA allows it to be covalently linked to various molecules, making it a versatile tool for fluorescent labeling.

- **Bioconjugation:** The amine group can react with activated esters (like NHS esters), epoxides, and other electrophiles to label proteins, peptides, and nucleic acids.[2][3] This process, known as bioconjugation, attaches the fluorescent TAMRA tag to a biomolecule of interest.[8]
- **Fluorescence Resonance Energy Transfer (FRET):** TAMRA is a classic acceptor for the fluorophore fluorescein (FAM) in FRET-based assays.[2][3][9] FRET is a powerful technique

for studying molecular interactions, such as protein-protein binding or nucleic acid hybridization.^[10]

- **Fluorescence Microscopy and Flow Cytometry:** TAMRA-labeled biomolecules are used extensively in imaging applications, including immunofluorescent staining, fluorescence in situ hybridization (FISH), and flow cytometry to visualize and quantify cells and subcellular components.^{[11][12]}
- **Oligonucleotide Labeling:** It is a common label for DNA and RNA probes used in PCR, DNA sequencing, and hybridization studies.^{[10][13]}

Experimental Protocols and Methodologies

Below are generalized protocols for the use of TAMRA in bioconjugation. The specific conditions, particularly molar ratios, may require optimization based on the specific biomolecule.

Protocol 1: Labeling an Activated Carboxylic Acid with 5-TAMRA Amine

This protocol describes the conjugation of 5-TAMRA amine to a biomolecule (e.g., a protein or peptide) that has been functionalized with an activated carboxylic acid, such as an NHS ester.

Materials:

- 5-TAMRA amine
- Biomolecule with an activated carboxyl group (e.g., NHS ester)
- Anhydrous, amine-free solvent (e.g., DMSO or DMF)
- Reaction Buffer: 0.1 M sodium bicarbonate or phosphate buffer, pH 8.3
- Purification column (e.g., Sephadex G-25 gel filtration) or dialysis equipment

Procedure:

- Prepare TAMRA Solution: Dissolve 5-TAMRA amine in anhydrous DMSO or DMF to a concentration of 1-10 mg/mL. This should be prepared fresh.
- Prepare Biomolecule Solution: Dissolve the biomolecule containing the activated carboxyl group in the reaction buffer to a concentration of 1-10 mg/mL.
- Conjugation Reaction: Add the 5-TAMRA amine solution to the biomolecule solution. A molar excess of the amine may be required depending on the reactivity of the activated ester. A typical starting point is a 1.5 to 5-fold molar excess of the amine.
- Incubation: Incubate the reaction mixture for 1-2 hours at room temperature, protected from light. Gentle mixing can improve conjugation efficiency.
- Purification: Separate the TAMRA-labeled biomolecule from unreacted dye and byproducts. This is commonly achieved using size-exclusion chromatography (e.g., a gel filtration column) or dialysis against an appropriate buffer.

Protocol 2: Labeling a Primary Amine on a Biomolecule with 5-TAMRA NHS Ester

This is a more common procedure where a TAMRA derivative containing an N-hydroxysuccinimide (NHS) ester is used to label primary amines (e.g., lysine residues) on a protein or peptide.^[14]

Materials:

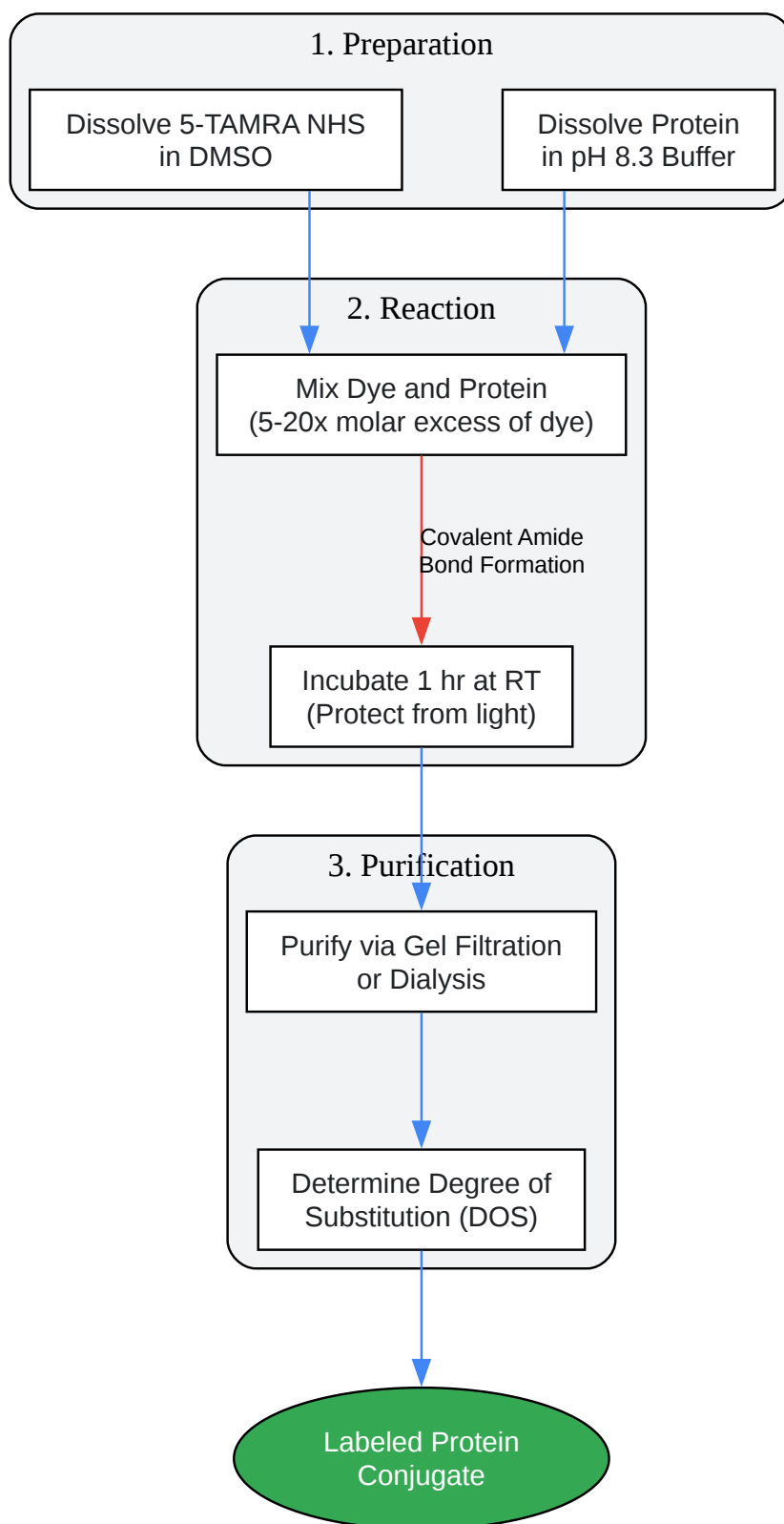
- 5-TAMRA NHS ester
- Protein or peptide to be labeled
- Anhydrous, amine-free solvent (e.g., DMSO or DMF)^[14]
- Reaction Buffer: 0.1 M sodium bicarbonate or phosphate buffer, pH 8.3^[14]
- Quenching Buffer: 1 M Tris-HCl, pH 7.5 (optional)
- Purification column (e.g., Sephadex G-25) or dialysis equipment^[14]

Procedure:

- **Prepare Dye Stock Solution:** Dissolve 5-TAMRA NHS ester in anhydrous DMSO or DMF to a concentration of 10 mg/mL immediately before use.[\[14\]](#)
- **Prepare Protein Solution:** Dissolve the protein in the reaction buffer at a concentration of 1-10 mg/mL.[\[14\]](#) Ensure the buffer is free of primary amines (e.g., Tris).
- **Conjugation Reaction:** Add the dye stock solution dropwise to the protein solution while gently stirring. The optimal molar ratio of dye to protein typically ranges from 5:1 to 20:1 and should be determined empirically.[\[12\]](#)[\[14\]](#)
- **Incubation:** Incubate the reaction for 1 hour at room temperature, protected from light.[\[14\]](#)
- **Quench Reaction (Optional):** To stop the reaction, add the quenching buffer to a final concentration of 50 mM and incubate for an additional 15-30 minutes.[\[14\]](#)
- **Purification:** Remove unreacted dye by gel filtration, spin columns, or dialysis.[\[14\]](#) The degree of substitution (DOS) can be determined spectrophotometrically by measuring the absorbance at 280 nm (for the protein) and ~547 nm (for TAMRA).[\[12\]](#)

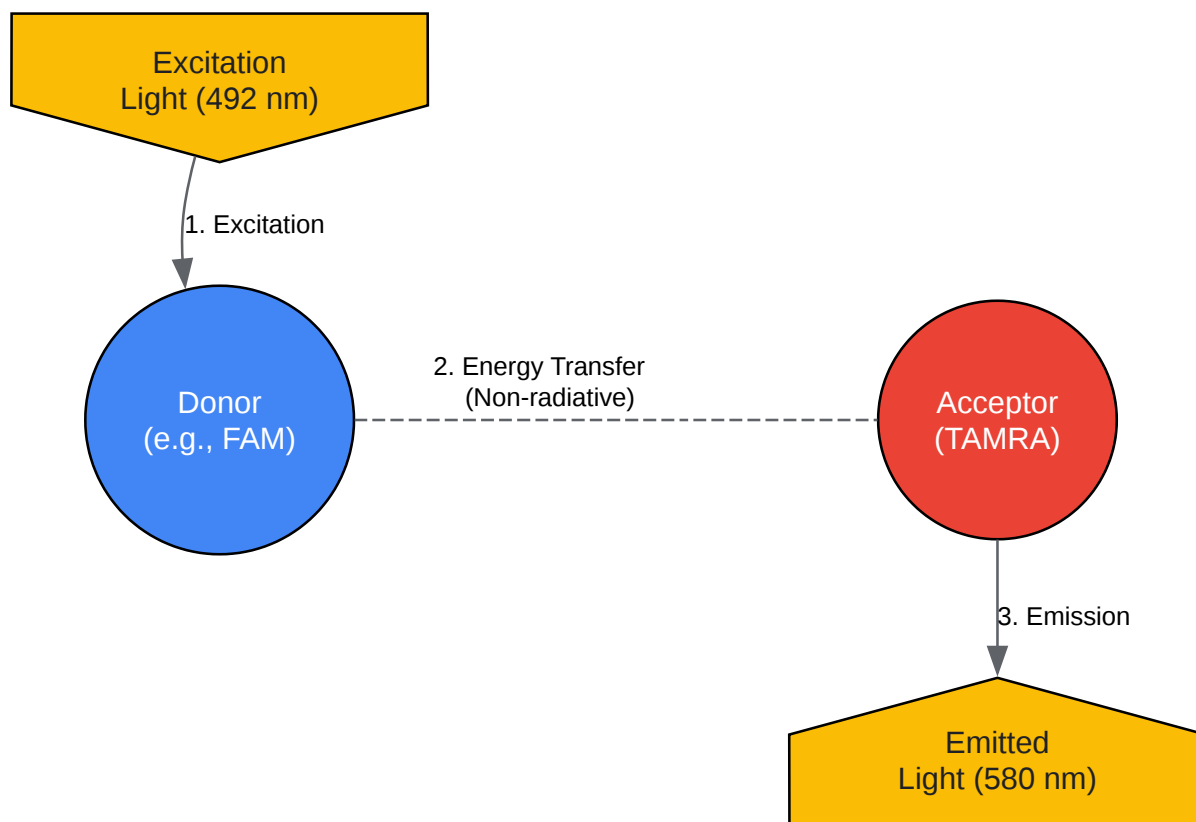
Visualized Workflows and Pathways

Diagrams created using Graphviz provide clear visual representations of key processes involving 5-TAMRA.



[Click to download full resolution via product page](#)

Caption: Workflow for labeling a protein with 5-TAMRA NHS ester.



[Click to download full resolution via product page](#)

Caption: The principle of Fluorescence Resonance Energy Transfer (FRET).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. vectorlabs.com [vectorlabs.com]
- 2. TAMRA amine, 5-isomer (A270317) | Antibodies.com [antibodies.com]
- 3. lumiprobe.com [lumiprobe.com]
- 4. TAMRA amine, 5-isomer, 2158336-48-0 | BroadPharm [broadpharm.com]

- 5. medchemexpress.com [medchemexpress.com]
- 6. 2158336-47-9_TAMRA amine,5-isomer_四甲基罗丹明-氨基, 5-异构体 [xinyanbm.com]
- 7. interchim.fr [interchim.fr]
- 8. Bioconjugation application notes [bionordika.fi]
- 9. lifetein.com [lifetein.com]
- 10. Tamra-5' Oligo Modifications from Gene Link [genelink.com]
- 11. 5-TAMRA NHS | Fluorescent Amine-Reactive Dye | Tocris Bioscience [tocris.com]
- 12. eurogentec.com [eurogentec.com]
- 13. medchemexpress.com [medchemexpress.com]
- 14. youdobio.com [youdobio.com]
- To cite this document: BenchChem. [A Technical Guide to 5-TAMRA Amine: Properties, Applications, and Experimental Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11929208#tamra-amine-5-isomer-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

